

Anilazine-d4: A Technical Overview for Researchers

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Compound of Interest

Compound Name: Anilazine-d4

Cat. No.: B589025

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An in-depth guide for researchers, scientists, and drug development professionals on the properties, analysis, and synthesis of **Anilazine-d4**.

This technical guide provides a comprehensive overview of **Anilazine-d4**, a deuterated analog of the fungicide Anilazine. This document is intended for use by researchers in analytical chemistry, environmental science, and toxicology.

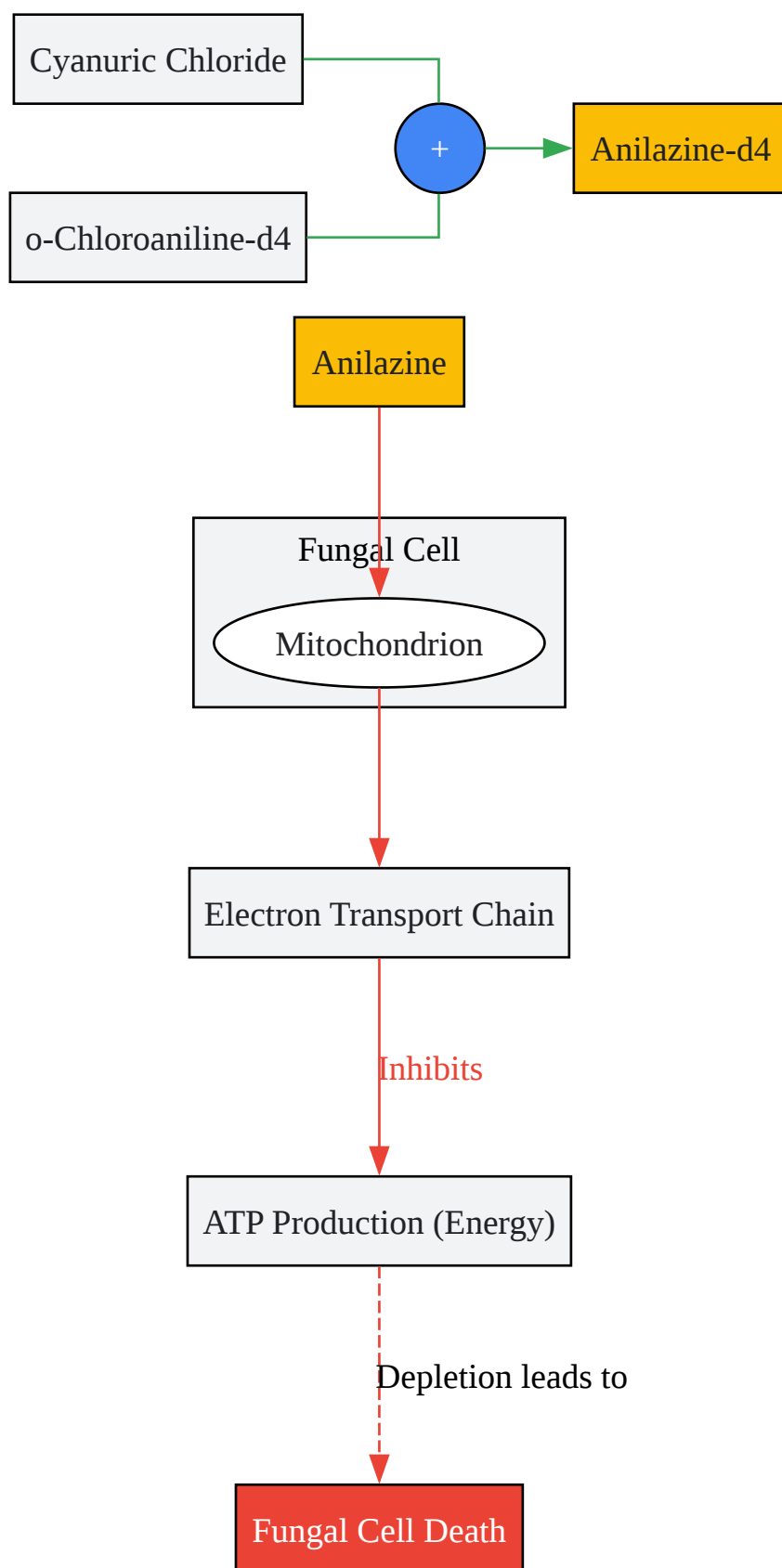
Chemical and Physical Properties

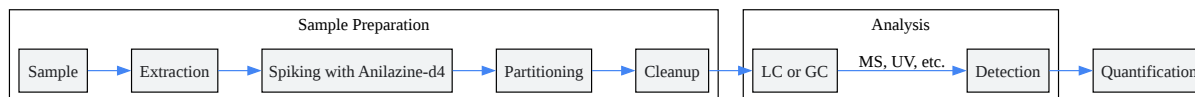
Anilazine-d4 is the deuterated form of Anilazine, a triazine fungicide. The primary application of **Anilazine-d4** is as an internal standard for the quantitative analysis of Anilazine in various matrices.^{[1][2]} Below is a summary of its key chemical and physical properties.

Property	Value	Source
CAS Number	1219802-20-6	[1] [3] [4]
Molecular Formula	C ₉ H ₄ Cl ₃ N ₄	
Molecular Weight	279.55 g/mol	
Synonyms	4,6-Dichloro-N-(2-chlorophenyl)-1,3,5-triazin-2-amine-d ₄ ; 2,4-Dichloro-6-(2-chloranilino)-s-triazine-d ₄ ; Anilazine-d ₄ ; B 622-d ₄	
Appearance	White to tan crystals or white powder (for unlabeled Anilazine)	
Density	1.6 ± 0.1 g/cm ³	
Boiling Point	460.4 ± 47.0 °C at 760 mmHg	
Flash Point	232.2 ± 29.3 °C	
Melting Point	159 °C (for unlabeled Anilazine)	
Storage	2-8°C Refrigerator	

Synthesis of Anilazine

The synthesis of Anilazine is achieved through a nucleophilic substitution reaction. This process involves the reaction of cyanuric chloride with o-chloroaniline.





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